

pyrocatechol sulfate solubility and stability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

Cat. No.: S616087

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Chemical Identity and Basic Properties

The table below summarizes the core identifying information and the limited available data for **pyrocatechol sulfate**.

Property Category	Details
IUPAC Name / Synonyms • (2-Hydroxyphenyl)oxidanesulfonic acid • 2-Hydroxyphenyl hydrogen sulfate • 1,2-Benzenediol, 1-(hydrogen sulfate) [1] [2] [3] CAS Number 4918-96-1 [2] [3] Molecular Formula / Weight $C_6H_6O_5S$ / $190.17 \text{ g}\cdot\text{mol}^{-1}$ [1] [2] [3] Appearance White solid [1] Storage & Handling Store at 2-8°C [1] [2]. It is classified as a combustible solid and can cause skin and eye irritation [1]. Solubility Data <i>Information not found in the search results.</i> Stability Data (e.g., pH, thermal) <i>Detailed quantitative information not found in the search results.</i>	

Key Data Gaps and Alternative Strategies

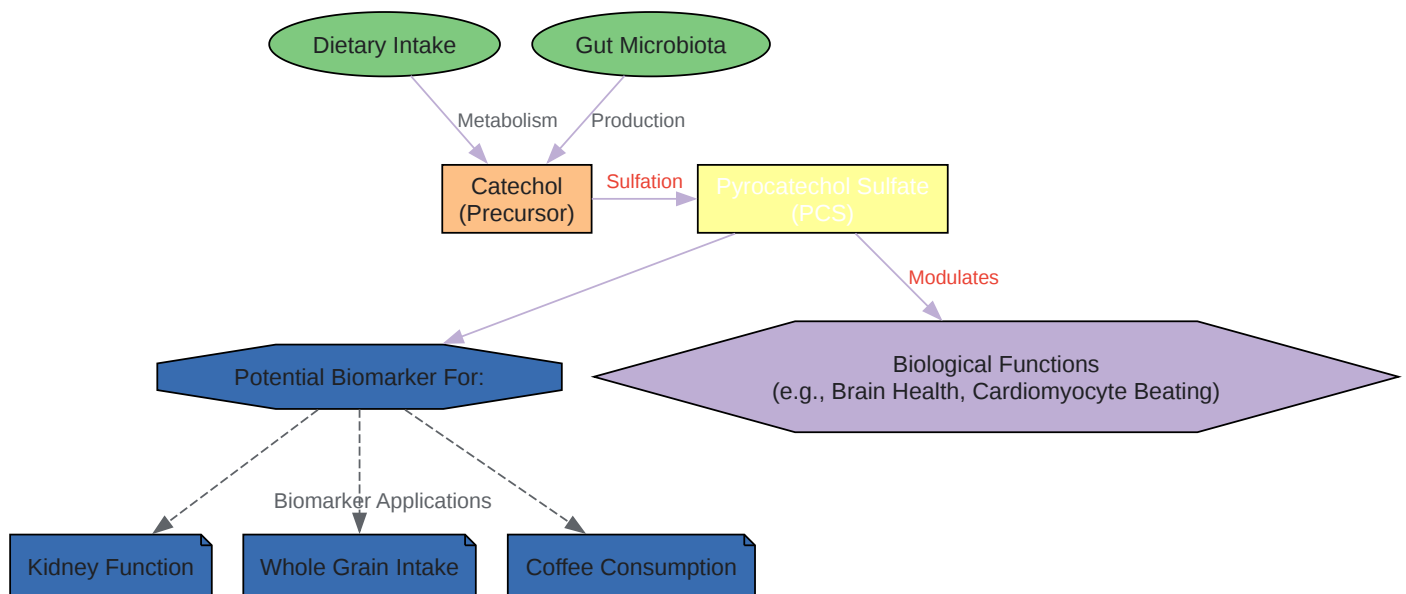
A major challenge is the absence of quantitative solubility and stability data for **pyrocatechol sulfate**. The parent compound, **catechol** (or pyrocatechol), is highly soluble in water (312 g/L at 20 °C) [4], but this cannot be directly extrapolated to the sulfate metabolite.

To proceed with your research, consider these alternative approaches:

- **Consult Specialized Databases:** Technical data for research chemicals is often housed in commercial scientific databases like SciFinder and Reaxys, which may have more detailed information.
- **Experimental Determination:** Given the lack of public data, you may need to determine the solubility and stability profiles through laboratory experiments.
- **Literature on Analogues:** Reviewing studies on structurally similar phenolic sulfates could provide useful, though indirect, insights.

Biological Context and Significance

Despite the lack of physicochemical data, **pyrocatechol sulfate** is recognized as a biologically significant molecule in metabolomics and microbiome research [1]. The following diagram illustrates its reported biological roles and origins.

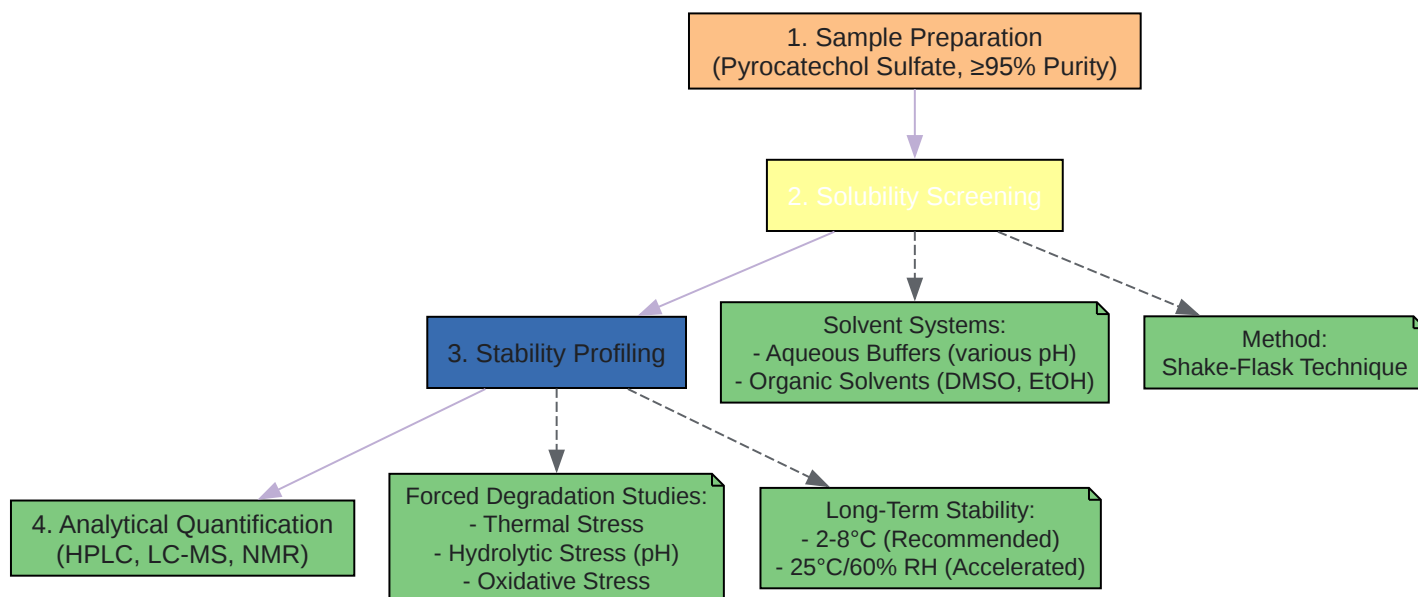


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Biological pathway of **pyrocatechol sulfate**, from origin to function, based on metabolomics research [1] [3].

Suggested Experimental Workflow

To address the data gaps, here is a proposed high-level experimental workflow for determining solubility and stability.



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Proposed experimental workflow to characterize the solubility and stability of **pyrocatechol sulfate**.

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References

1. 95% (H-NMR) | Sigma-Aldrich Pyrocatechol Sulfate [sigmaaldrich.com]
2. CAS No : 4918-96-1 | Product Name : Pyrocatechol Sulfate [pharmaffiliates.com]
3. _TargetMol Pyrocatechol sulfate [targetmol.com]
4. Catechol - Wikipedia [en.wikipedia.org]

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